

# Application Note: Solid-Phase Extraction of Diisobutyl Adipate

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## Compound of Interest

Compound Name: Diisobutyl adipate

Cat. No.: B7801839

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## Introduction

**Diisobutyl adipate** (DIBA) is a plasticizer commonly used in the manufacturing of various polymers, such as polyvinyl chloride (PVC), to enhance their flexibility and durability[1][2]. It can be found in a range of consumer products, including food packaging, cosmetics, and medical devices[1][3]. Due to its potential for migration from these products into food, the environment, or directly to humans, robust and sensitive analytical methods are required for its detection and quantification[4]. Solid-phase extraction (SPE) is a widely used sample preparation technique that allows for the concentration and purification of analytes from complex matrices prior to chromatographic analysis, such as gas chromatography-mass spectrometry (GC-MS). This application note provides a detailed protocol for the solid-phase extraction of **diisobutyl adipate** from biological and environmental samples.

## Experimental Protocols

This protocol is based on a validated method for the determination of adipate plasticizers in human serum and ham sausage, utilizing a mixed-mode anion exchange and reversed-phase SPE cartridge.

Materials and Reagents:

- SPE Cartridge: Oasis MAX (Mixed-Mode Anion Exchange and Reversed-Phase)
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Formic acid
- Ammonium hydroxide
- Sample tubes
- SPE vacuum manifold

#### Sample Pre-treatment:

- Aqueous Samples (e.g., Water): Acidify the sample to a pH of approximately 3 with formic acid. This ensures that any acidic interferences are in their neutral form.
- Biological Fluids (e.g., Serum): Precipitate proteins by adding an equal volume of acetonitrile. Centrifuge and collect the supernatant. Dilute the supernatant with water containing 2% ammonium hydroxide to ensure basic analytes are in their neutral form and to facilitate binding to the anion exchange sorbent.
- Solid Samples (e.g., Ham Sausage): Homogenize the sample with a suitable extraction solvent such as a mixture of hexane and ethyl acetate. Evaporate the solvent and reconstitute the residue in a solvent compatible with the SPE loading conditions (e.g., methanol/water mixture).

#### Solid-Phase Extraction Protocol:

- Cartridge Conditioning:
  - Pass 5 mL of methanol through the Oasis MAX cartridge to wet the sorbent.

- Follow with 5 mL of HPLC-grade water to equilibrate the sorbent. Do not allow the cartridge to dry out before loading the sample.
- Sample Loading:
  - Load the pre-treated sample onto the conditioned SPE cartridge at a slow and steady flow rate (approximately 1-2 mL/min).
- Washing:
  - Wash the cartridge with 5 mL of 5% methanol in water to remove polar interferences.
  - Follow with a second wash of 5 mL of 2% ammonium hydroxide in water to remove weakly acidic interferences.
- Elution:
  - Elute the **diisobutyl adipate** and other neutral adipates from the cartridge with 10 mL of a 90:10 (v/v) mixture of acetonitrile and methanol.
  - Collect the eluate in a clean collection tube.
- Post-Elution Processing:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable solvent for the intended analytical technique (e.g., 1 mL of hexane for GC-MS analysis).

## Quantitative Data

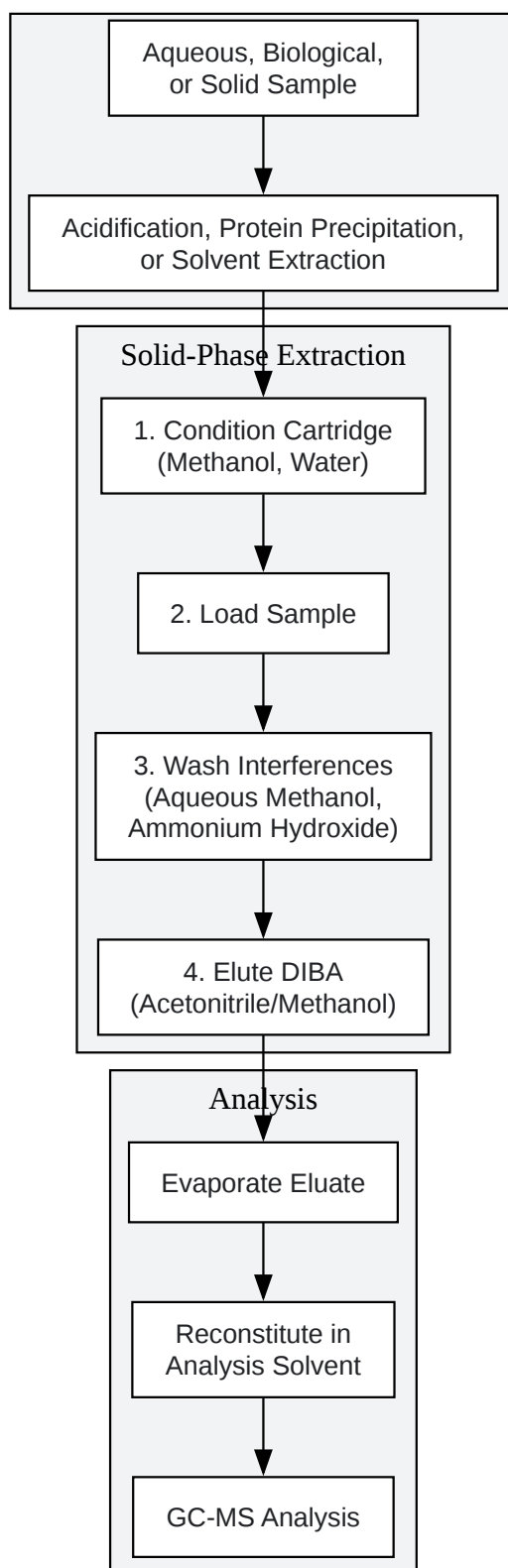
The following table summarizes the performance of a similar SPE-GC/MS method for the analysis of various adipate plasticizers, including recovery rates and limits of quantification (LOQ).

| Analyte                 | Matrix      | SPE Sorbent | Recovery Rate (%) | LOQ (ng/g)    |
|-------------------------|-------------|-------------|-------------------|---------------|
| Adipate<br>Plasticizers | Ham Sausage | Oasis MAX   | 85.7 - 106        | 5 - 1000      |
| Diisobutyl<br>Adipate   | Human Serum | Oasis MAX   | Not specified     | Not specified |

Note: The recovery rates for specific adipates were not individually reported in the cited study but the overall efficiency for the class of compounds was high.

## Visualizations

Experimental Workflow for SPE of **Diisobutyl Adipate**



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Caption: Workflow for the solid-phase extraction of **Diisobutyl Adipate**.

## Conclusion

The described solid-phase extraction protocol provides an effective method for the isolation and concentration of **diisobutyl adipate** from various sample matrices. The use of a mixed-mode SPE sorbent allows for the efficient removal of interferences, leading to clean extracts suitable for sensitive analytical techniques like GC-MS. The high recovery rates reported for similar adipate compounds suggest that this method is robust and reliable for the quantitative analysis of **diisobutyl adipate** in research and quality control settings.

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